Spectroscopic Profile of 2-Hydroxy-3-methylbutanal: A Technical Guide

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Compound of Interest

Compound Name:	*2-Hydroxy-3-methylbutanal*
CAS No.:	*67755-97-9*
Cat. No.:	*B14016289*

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This technical guide provides a comprehensive overview of the spectroscopic properties of **2-Hydroxy-3-methylbutanal**, a key intermediate in various chemical syntheses. This document outlines predicted spectroscopic data, detailed experimental protocols for acquiring such data, and a logical workflow for the analytical process.

Spectroscopic Data Summary

The following tables summarize the predicted spectroscopic data for **2-Hydroxy-3-methylbutanal** ($C_5H_{10}O_2$), providing a reference for its structural elucidation.[1]

Table 1: Predicted ^1H NMR Spectroscopic Data

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Chemical Shift (δ) ppm	Multiplicity	Assignment
~9.6	Doublet	H-1 (Aldehyde)
~3.8	Doublet	H-2
~2.1	Multiplet	H-3
~1.0	Doublet	CH_3 (C-4)
~0.9	Doublet	CH_3 (C-4)
Variable	Singlet (broad)	OH

Note: Predicted chemical shifts can vary based on the solvent and prediction software used. The hydroxyl proton signal is often broad and its chemical shift is highly dependent on concentration and solvent.

Table 2: Predicted ^{13}C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
~205	C-1 (Aldehyde)
~78	C-2
~32	C-3
~19	C-4 (CH_3)
~17	C-4 (CH_3)

Note: The carbonyl carbon of an aldehyde typically appears in the downfield region of the ^{13}C NMR spectrum.[2][3]

Table 3: Predicted Infrared (IR) Spectroscopy Data

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Wavenumber (cm^{-1})	Intensity	Assignment
~3400	Strong, Broad	O-H Stretch
~2960	Strong	C-H Stretch (Aliphatic)
~2870, ~2720	Medium	C-H Stretch (Aldehyde)
~1730	Strong	C=O Stretch (Aldehyde)

Note: The presence of a strong carbonyl absorption around 1730 cm^{-1} and the characteristic aldehyde C-H stretches are key diagnostic peaks.[4][5]

Table 4: Predicted Mass Spectrometry (MS) Fragmentation Data

m/z	Proposed Fragment
102	$[M]^+$ (Molecular Ion)
101	$[M-H]^+$
73	$[M-CHO]^+$
57	$[M-C_2H_5O]^+$ or $[CH(CH_3)_2CO]^+$
43	$[CH(CH_3)_2]^+$

Note: The fragmentation pattern can provide valuable information about the molecular structure. Alpha-cleavage and McLafferty rearrangement are common fragmentation pathways for aldehydes.[6][7]

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the proton and carbon framework of **2-Hydroxy-3-methylbutanal**.

Materials:

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- **2-Hydroxy-3-methylbutanal** sample
- Deuterated solvent (e.g., $CDCl_3$, D_2O)
- Tetramethylsilane (TMS) as an internal standard
- NMR tubes
- NMR spectrometer (e.g., 400 MHz or higher)

Procedure:

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Hydroxy-3-methylbutanal** in 0.5-0.7 mL of a suitable deuterated solvent in a clean, dry NMR tube.
- Internal Standard: Add a small amount of TMS to the solution to serve as a reference for chemical shifts (0 ppm).
- ^1H NMR Acquisition:
  - Place the NMR tube in the spectrometer.
  - Tune and shim the spectrometer to optimize the magnetic field homogeneity.
  - Acquire the ^1H NMR spectrum using standard acquisition parameters. A spectral width of 0-12 ppm is typically sufficient.
- ^{13}C NMR Acquisition:
  - Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence to obtain singlets for each unique carbon atom.
  - A wider spectral width (e.g., 0-220 ppm) is necessary to observe the carbonyl carbon.
- Data Processing: Process the raw data (FID) by applying a Fourier transform, phase correction, and baseline correction. Integrate the peaks in the ^1H NMR spectrum to determine the relative proton ratios.

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Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the functional groups present in **2-Hydroxy-3-methylbutanal**.

Materials:

- **2-Hydroxy-3-methylbutanal** sample
- FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory or salt plates (e.g., NaCl, KBr) for thin-film analysis.
- Solvent for cleaning (e.g., isopropanol, acetone)

Procedure:

- Background Spectrum: Record a background spectrum of the empty ATR crystal or clean salt plates to subtract atmospheric and instrumental interferences.
- Sample Application:
  - ATR: Place a small drop of the liquid sample directly onto the ATR crystal.
  - Thin Film: Place a drop of the liquid sample between two salt plates to create a thin film.
- Spectrum Acquisition: Place the sample in the FTIR spectrometer and acquire the spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio over a range of 4000-400 cm^{-1}.
- Data Analysis: Identify the characteristic absorption bands corresponding to the functional groups present in the molecule, such as the O-H, C-H, and C=O stretching vibrations.[8]

Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the molecular weight and fragmentation pattern of **2-Hydroxy-3-methylbutanal**.

Materials:

- **2-Hydroxy-3-methylbutanal** sample

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- Volatile solvent (e.g., dichloromethane, diethyl ether)
- GC-MS instrument equipped with a suitable capillary column (e.g., DB-5ms).
- Helium carrier gas

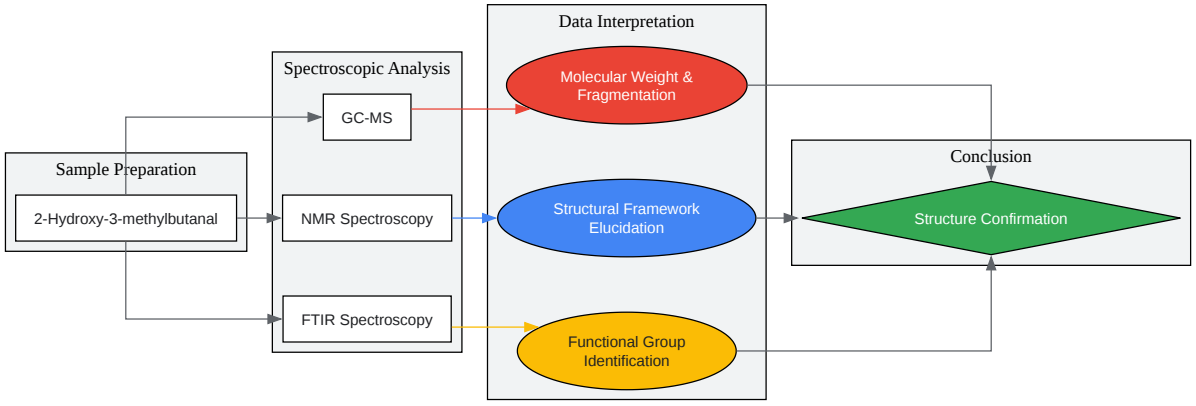
Procedure:

- Sample Preparation: Prepare a dilute solution of the sample (e.g., 1 mg/mL) in a volatile solvent.
- Injection: Inject a small volume (e.g., 1 µL) of the prepared solution into the GC inlet.
- Gas Chromatography: The sample is vaporized and separated on the GC column using a temperature program. A typical program might start at 50°C and ramp up to 250°C to ensure elution of the compound.
- Mass Spectrometry: As the compound elutes from the GC column, it enters the mass spectrometer.
  - Ionization: The molecules are ionized, typically using Electron Ionization (EI) at 70 eV.
  - Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole).
- Data Analysis: The resulting mass spectrum shows the molecular ion peak (if stable enough to be observed) and various fragment ions. Analyze the fragmentation pattern to confirm the structure of the molecule.[9]

Visualization of Analytical Workflow

The following diagram illustrates a logical workflow for the spectroscopic analysis of **2-Hydroxy-3-methylbutanal**.

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Caption: Workflow for the Spectroscopic Analysis of **2-Hydroxy-3-methylbutanal**.

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